

HJC0152 stability under different storage conditions

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Compound of Interest

Compound Name: HJC0152

Cat. No.: B607959

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HJC0152 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of **HJC0152**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **HJC0152** solid powder?

A1: **HJC0152** powder is stable for up to 3 years when stored at -20°C and for 2 years at 4°C.[1] For short-term transport, it is stable at room temperature for a few days.[1][2] It is crucial to store the powder in a sealed container, protected from moisture.[1][2]

Q2: How should I store **HJC0152** once it is dissolved in a solvent?

A2: Stock solutions of **HJC0152** in solvent can be stored for up to 1 year at -80°C or for 1 month at -20°C.[1][2][3] To maintain stability, it is highly recommended to aliquot the stock solutions to prevent repeated freeze-thaw cycles.[3]

Q3: In which solvents is **HJC0152** soluble?

A3: **HJC0152** is soluble in DMSO, with a reported solubility of up to 88 mg/mL.[3] It is insoluble in water.[3]

Q4: I am having trouble dissolving **HJC0152** in DMSO. What could be the issue?

A4: Difficulty in dissolving **HJC0152** in DMSO could be due to the presence of moisture. DMSO is hygroscopic and can absorb moisture from the air, which reduces the solubility of **HJC0152**.
[3] Always use fresh, anhydrous DMSO to prepare your solutions.[3]

Q5: Are there any specific handling instructions for preparing **HJC0152** for in vivo studies?

A5: Yes, specific formulations are recommended for in vivo use, and these solutions should be prepared fresh and used immediately for optimal results.[3] One common method involves first dissolving **HJC0152** in DMSO, followed by dilution with agents like PEG300, Tween80, and finally a saline solution or ddH₂O.[3] Another method involves mixing the DMSO stock solution with corn oil.[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced Compound Activity	Improper storage of stock solutions (e.g., repeated freeze-thaw cycles, storage at incorrect temperature).	Aliquot stock solutions into single-use volumes and store at -80°C for long-term storage or -20°C for short-term storage. [1] [2] [3]
Degradation of the compound in solution.	Prepare fresh working solutions from a properly stored stock solution for each experiment. For in vivo studies, use the prepared formulation immediately. [3]	
Precipitation in Media	Poor aqueous solubility of HJC0152.	Ensure the final concentration of DMSO in your cell culture media is kept low (typically <0.5%) to avoid precipitation and solvent toxicity.
Inconsistent Experimental Results	Incomplete dissolution of the compound.	Ensure HJC0152 is fully dissolved in fresh, anhydrous DMSO before further dilution. [3] Gentle warming or sonication may aid dissolution, but stability under these conditions should be verified.

Data on HJC0152 Stability

The following tables summarize the known stability of **HJC0152** under different storage conditions based on available data.

Table 1: Storage Stability of Solid **HJC0152**

Storage Temperature	Duration	Stability Notes
-20°C	3 years	Store in a sealed container, away from moisture.[1]
4°C	2 years	Store in a sealed container, away from moisture.[1]
Room Temperature	A few days	Stable during standard shipping.[1][2]

Table 2: Storage Stability of **HJC0152** in Solvent

Storage Temperature	Duration	Stability Notes
-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.[3]
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.[1][2]
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.[1][2][3]

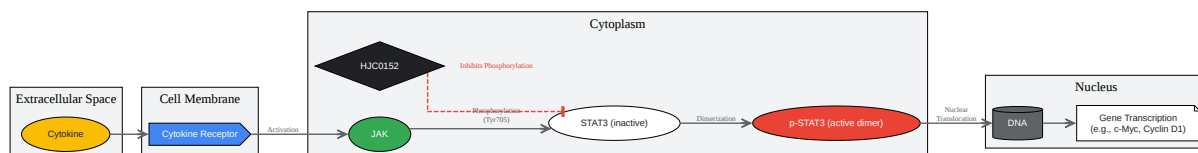
Experimental Protocols

Protocol 1: Preparation of **HJC0152** Stock Solution

- Equilibrate the vial of **HJC0152** powder to room temperature before opening to prevent moisture condensation.
- Using aseptic techniques, add a calculated volume of fresh, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution until the **HJC0152** is completely dissolved. Gentle warming or brief sonication may be used if necessary, though it is best to confirm that this does not affect the compound's integrity.
- Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes.

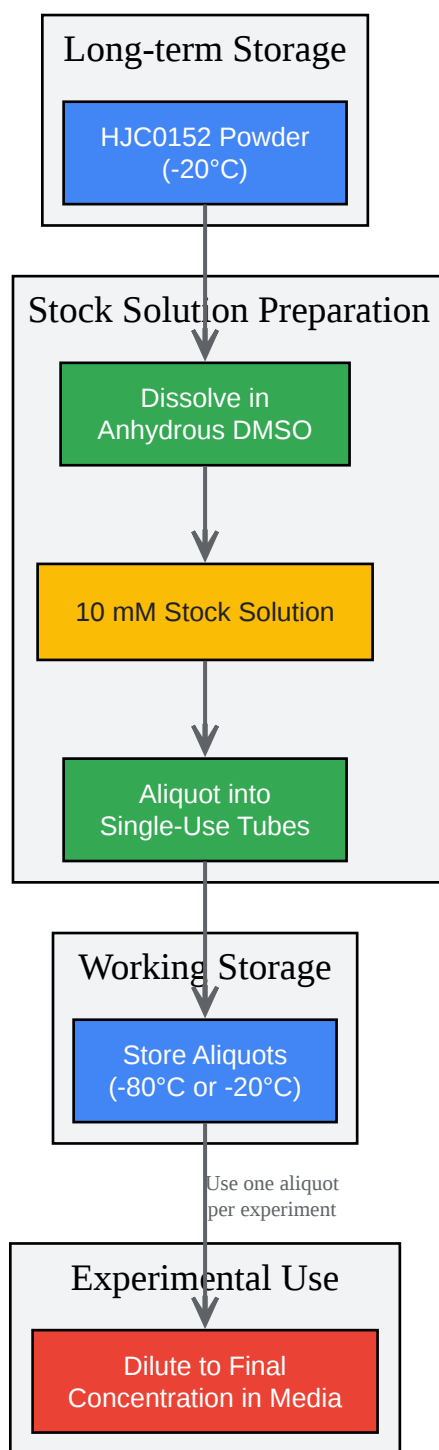
- Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Visualizations



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Caption: **HJC0152** inhibits the STAT3 signaling pathway.



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Caption: Recommended workflow for **HJC0152** handling.

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References

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